

# safe handling and storage of 2-mercaptop-5-(trifluoromethyl)pyridine

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## Compound of Interest

|                |  |
|----------------|--|
| Compound Name: | 2-Mercapto-5-(trifluoromethyl)pyridine |
| Cat. No.:      | B018515                                |

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## Technical Support Center: 2-Mercapto-5-(trifluoromethyl)pyridine

This guide provides essential safety information, handling procedures, and storage protocols for **2-mercaptop-5-(trifluoromethyl)pyridine** (CAS RN: 76041-72-0). It is intended for researchers, scientists, and professionals in drug development.

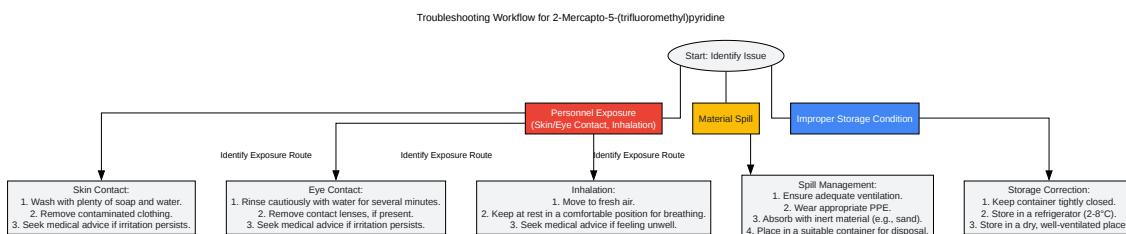
## Safety and Handling Summary

Proper handling and storage are crucial when working with **2-mercaptop-5-(trifluoromethyl)pyridine** to ensure personnel safety and maintain the integrity of the compound. The following table summarizes key safety and storage information.

| Parameter                              | Recommendation  | Source  |
|--|---|---|
| Appearance                             | Yellow Crystalline Solid  | <a href="#">[1]</a>   |
| CAS Number                             | 76041-72-0  | <a href="#">[2]</a>   |
| Molecular Formula                      | C6H4F3NS  | <a href="#">[2]</a>   |
| Molecular Weight                       | 179.16  |   |
| Melting Point                          | 154-159 °C  | <a href="#">[1]</a>   |
| Storage Temperature                    | Refrigerator (2-8°C)  | <a href="#">[2]</a>   |
| Signal Word                            | Warning   | <a href="#">[2]</a>   |
| Hazard Statements                      | Causes skin irritation (H315),<br>Causes serious eye irritation<br>(H319), May cause respiratory<br>irritation (H335) | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> |
| Personal Protective Equipment<br>(PPE) | Protective gloves, eye<br>protection (safety goggles),<br>face protection, dust mask type<br>N95 (US)                 | <a href="#">[2]</a> <a href="#">[4]</a>   |
| Incompatibilities                      | Strong oxidizing agents, strong<br>bases  | <a href="#">[6]</a>   |
| Extinguishing Media                    | Dry chemical, foam, water<br>spray, carbon dioxide  | <a href="#">[2]</a>   |

## Troubleshooting Guide & Workflow

Encountering issues during the handling or storage of **2-mercaptop-5-(trifluoromethyl)pyridine** can often be resolved by following a systematic approach. The diagram below illustrates a troubleshooting workflow for common problems.



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Caption: Troubleshooting workflow for common issues.

## Frequently Asked Questions (FAQs)

**Q1: What are the primary hazards associated with 2-mercaptopro-5-(trifluoromethyl)pyridine?**

**A1:** The primary hazards are that it causes skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[2][3][4][5]</sup> It is important to handle this compound with appropriate personal protective equipment in a well-ventilated area.

**Q2: What personal protective equipment (PPE) should I wear when handling this chemical?**

**A2:** You should wear protective gloves, chemical safety goggles, and a face shield.<sup>[2][4]</sup> A dust mask (type N95 or equivalent) is also recommended, especially when handling the solid form.

Q3: How should I properly store **2-mercaptop-5-(trifluoromethyl)pyridine**?

A3: The compound should be stored in a tightly closed container in a refrigerator at 2-8°C.[\[2\]](#)  
The storage area should be dry and well-ventilated.[\[6\]](#)[\[7\]](#)

Q4: What should I do in case of accidental skin or eye contact?

A4: For skin contact, immediately wash the affected area with plenty of soap and water and remove any contaminated clothing.[\[2\]](#)[\[4\]](#) If skin irritation occurs, seek medical attention.[\[2\]](#)[\[5\]](#)  
For eye contact, rinse cautiously with water for several minutes.[\[2\]](#)[\[5\]](#) If you wear contact lenses, remove them if it is easy to do so and continue rinsing.[\[2\]](#) If eye irritation persists, get medical advice or attention.[\[2\]](#)[\[5\]](#)

Q5: What is the appropriate response to a small spill of this compound?

A5: In the event of a small spill, ensure the area is well-ventilated.[\[8\]](#) Wearing your full PPE, absorb the spill with an inert material such as sand or vermiculite.[\[9\]](#) Then, place the material into a suitable, labeled container for disposal according to local regulations.

Q6: Are there any chemicals that are incompatible with **2-mercaptop-5-(trifluoromethyl)pyridine**?

A6: Yes, you should avoid contact with strong oxidizing agents and strong bases, as these are incompatible with the compound.[\[6\]](#)

Q7: What should I do if I inhale the dust of this compound?

A7: If you inhale the dust, immediately move to an area with fresh air.[\[2\]](#) Rest in a position that is comfortable for breathing. If you feel unwell, seek medical advice or attention.[\[2\]](#)

Q8: How should I dispose of waste **2-mercaptop-5-(trifluoromethyl)pyridine**?

A8: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Do not release it into the environment.

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